

Application Notes and Protocols for Acid Violet 90 in Direct Textile Printing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Violet 90

Cat. No.: B12765606

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Introduction

Acid Violet 90 (C.I. **Acid Violet 90**; CAS No. 6408-29-3) is a 1:2 chromium-complex monoazo dye utilized for its vibrant reddish-purple hues.[1][2] It is primarily applied to protein fibers such as wool and silk, as well as synthetic polyamides like nylon, due to its excellent affinity for these substrates.[3][4][5] The application in direct printing involves depositing a thickened dye paste onto the textile surface in a specified pattern, followed by a fixation process, typically steaming, to ensure dye-fiber bonding.[2][6]

Mechanism of Action

Acid dyes are anionic molecules that form strong electrostatic and ionic bonds with cationic sites in protein and polyamide fibers.[7][8] The dyeing and printing process is conducted under acidic conditions, which protonates the amino groups (-NH₂) within the fiber structure, creating positively charged sites (-NH₃⁺).[7] The negatively charged sulfonate groups (-SO₃⁻) on the **Acid Violet 90** molecule are then attracted to these sites, facilitating a strong and durable bond. Auxiliary chemicals like urea are often used to enhance dye solubility and moisture absorption during fixation, promoting efficient dye transfer from the paste to the fiber.[9]

Data Summary

Quantitative data regarding the properties and performance of **Acid Violet 90** are summarized below for ease of reference and comparison.

Table 1: Physicochemical Properties of **Acid Violet 90**

Property	Value	Reference(s)
C.I. Name	Acid Violet 90	[1][10]
CAS Registry Number	6408-29-3	[1][2][10]
Molecular Structure	Single Azo, 1:2 Metal Complex	[1][2][10]
Molecular Formula	C ₂₀ H ₁₅ ClN ₄ NaO ₅ S	[1][2][10]
Appearance	Reddish-purple powder	[2]

| Solubility | Soluble in water |[1] |

Table 2: Fastness Properties of **Acid Violet 90** Prints

Fastness Test	Rating (ISO Standards)	Reference(s)
Light Fastness	6	[1][3]
Washing (Soaping) - Fading	2-3	[1][10]
Washing (Soaping) - Staining	4-5	[1][10]
Perspiration - Fading	4-5	[1][10]
Perspiration - Staining	4-5	[1][10]

| Fastness to Chlorinated Water | 2-3 |[3] |

Note: Fastness ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Experimental Protocols

The following protocols provide a detailed methodology for the direct printing of textiles with **Acid Violet 90**.

Protocol 1: Fabric Preparation (Scouring)

Objective: To remove impurities such as oils, waxes, and sizing agents from the textile substrate to ensure uniform print quality and dye uptake.

Materials:

- Textile substrate (Wool, Silk, or Nylon)
- Non-ionic detergent (e.g., Synthrapol)
- Sodium carbonate (optional, for heavy scouring)
- Deionized water
- Laboratory winch dyeing machine or beaker

Procedure:

- Prepare a scouring bath with a liquor-to-goods ratio of 40:1.
- Add 1-2 g/L of non-ionic detergent to the bath.
- Immerse the dry textile material in the bath.
- Gradually raise the temperature to 60-70°C for wool and nylon, or 70-80°C for silk.
- Maintain this temperature for 30-45 minutes with gentle agitation.[\[11\]](#)
- Drain the scouring liquor.
- Rinse the fabric thoroughly, first with warm water (40-50°C) and then with cold water, until all detergent is removed.
- Air dry the scoured fabric completely before printing.[\[11\]](#)

Protocol 2: Printing Paste Formulation

Objective: To prepare a stable and effective printing paste with the correct viscosity and chemical composition for sharp and vibrant prints.

Materials:

- **Acid Violet 90** dye powder
- Thickener (e.g., Manutex RS, Guar Gum)[\[12\]](#)[\[13\]](#)
- Urea (hygroscopic agent)
- Citric acid or Acetic acid (pH control)
- Glycerine (humectant, optional)
- Deionized water
- High-speed stirrer

Procedure:

- Prepare a stock thickener solution according to the manufacturer's instructions. For example, sprinkle 50g of Manutex RS into 500ml of cold water and stir until a smooth paste is formed. [\[12\]](#)
- In a separate container, create the dye solution. Make a paste of the required amount of **Acid Violet 90** dye powder with a small amount of cold water.
- Add urea and the remaining volume of warm water (approx. 40-50°C) to the dye paste and stir until fully dissolved.
- Gradually add the dye solution to the stock thickener paste under constant high-speed stirring to ensure a homogenous mixture.
- Slowly add the acid (citric or acetic) to the paste while stirring to achieve the target pH (typically 4-5).
- Stir the final paste for an additional 15-20 minutes to ensure complete homogeneity.

Table 3: Example Recipe for **Acid Violet 90** Printing Paste

Component	Quantity (g)	Purpose	Reference(s)
Acid Violet 90 Dye	20 - 40	Colorant	[14]
Urea	50 - 100	Hygroscopic agent, improves solubility	[9][12]
Stock Thickener (8-10%)	500 - 600	Provides viscosity for printing	[9][12]
Citric Acid	10 - 20	Provides acidic pH for fixation	[6][12]
Water	to make 1000	Solvent	[12]

| Total | 1000 | | |

Protocol 3: Printing, Drying, and Fixation

Objective: To apply the print paste to the fabric and fix the dye through steaming.

Procedure:

- **Printing:** Apply the prepared paste onto the scoured and dried fabric using a suitable method such as screen printing (flatbed or rotary).[9] Ensure even pressure for a uniform application.
- **Drying:** Carefully dry the printed fabric at a moderate temperature (80-100°C). Avoid excessive heat, which can cause premature dye fixation or yellowing of the substrate.[12]
- **Fixation:** Fix the dye by steaming the dried fabric. The typical conditions are saturated steam at 102-105°C for 25-40 minutes.[13][15] The exact time may vary depending on the fabric type and print depth.

Protocol 4: Post-Printing Wash-Off

Objective: To remove unfixed surface dye and residual chemicals to achieve the final true shade and optimal fastness properties.

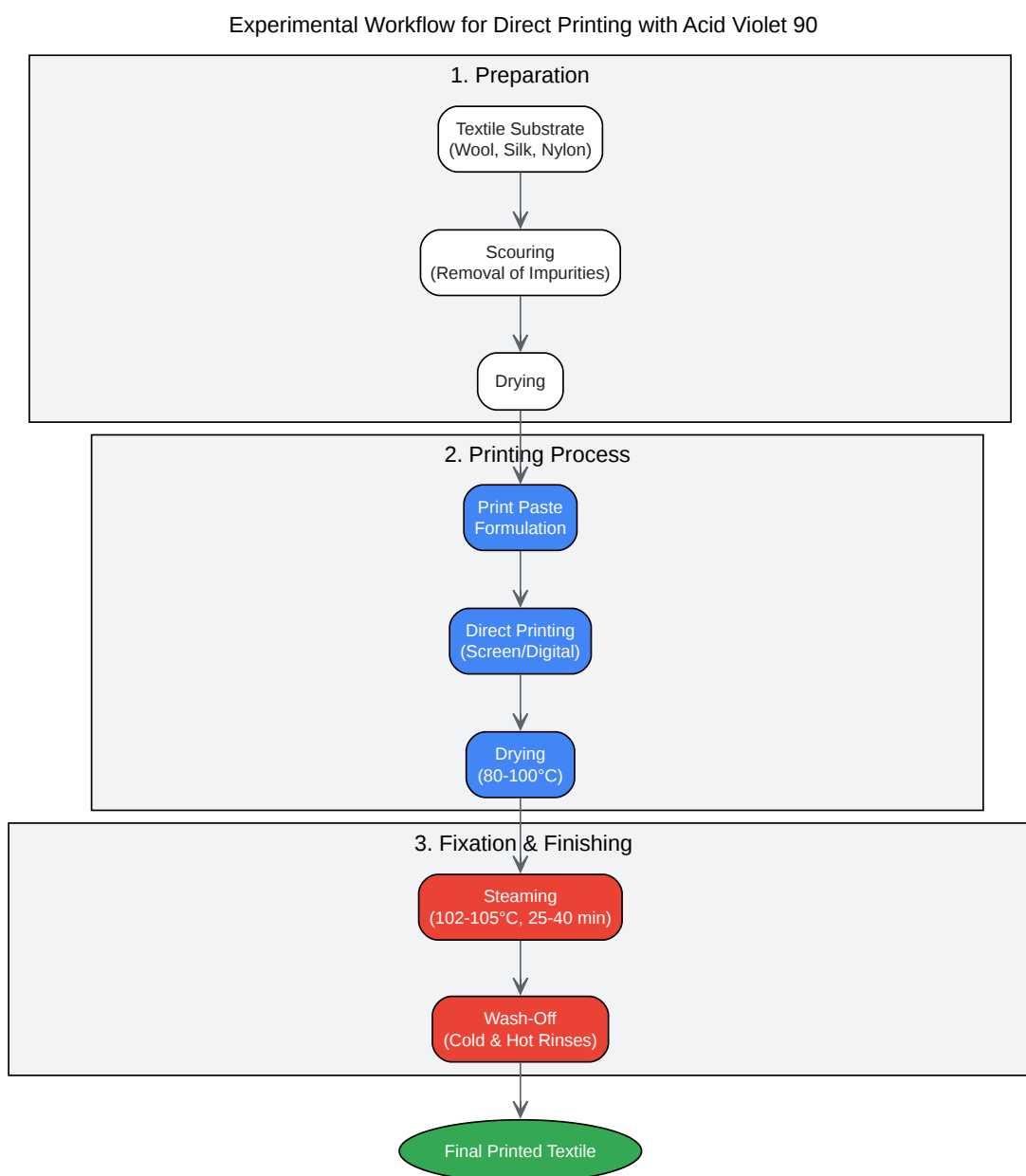
Procedure:

- Cold Rinse: Rinse the steamed fabric thoroughly under cold running water to remove the thickener and unfixed dye.
- Hot Wash: Wash the fabric in a bath containing 1 g/L non-ionic detergent at 50-60°C for 10-15 minutes. This step helps to remove any remaining unfixed dye.[\[9\]](#)
- Hot Rinse: Rinse again with hot water (50-60°C).
- Cold Rinse: Perform a final cold rinse to remove any remaining detergent.
- Drying: Squeeze or centrifuge the fabric to remove excess water and then air dry or tumble dry at a low temperature.

Visualizations

Workflow and Component Relationship Diagrams

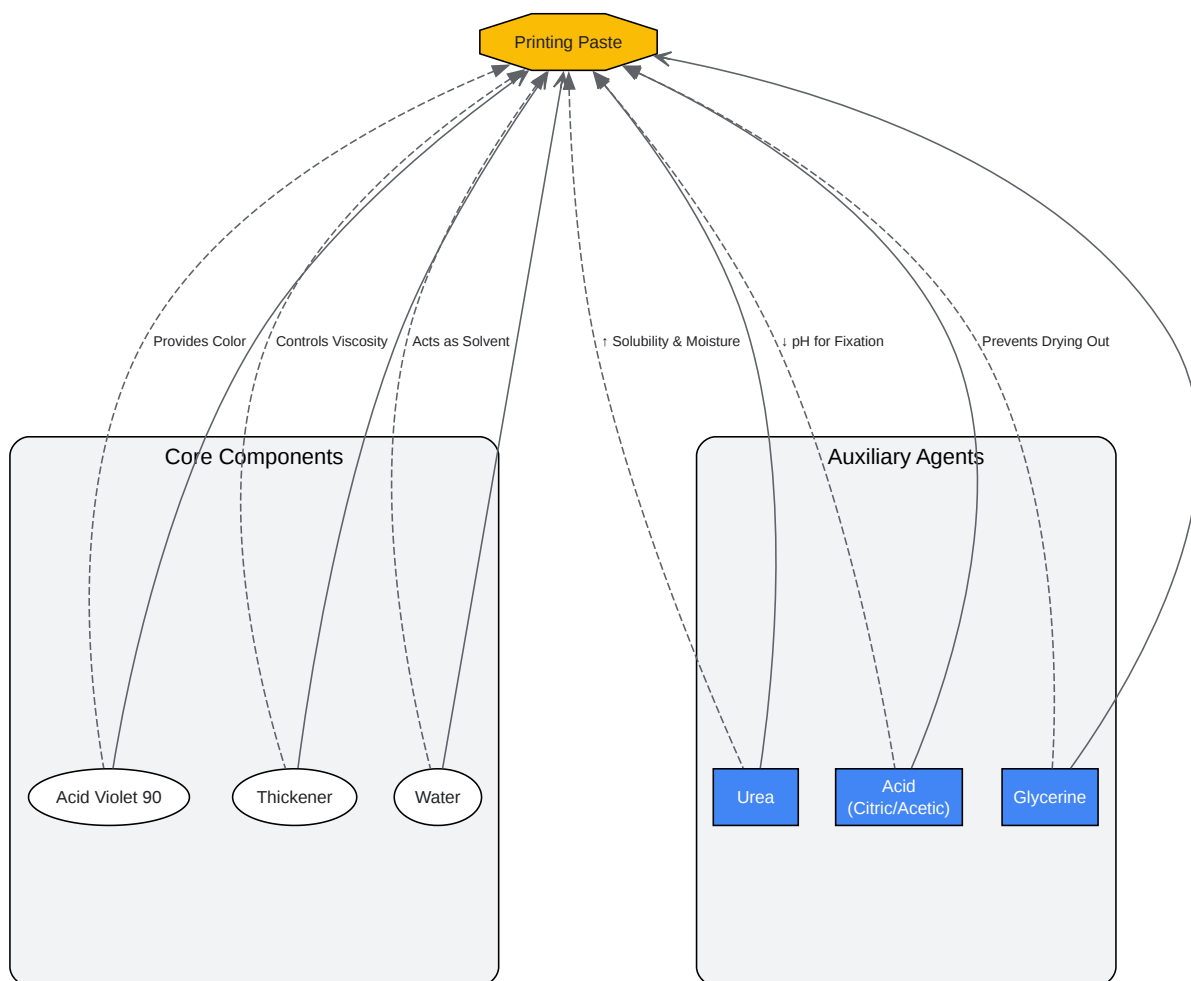
The following diagrams, generated using Graphviz (DOT language), illustrate the experimental workflow and the logical relationships between components in the printing paste.



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Caption: Overall workflow for direct textile printing with **Acid Violet 90**.

Logical Relationships of Printing Paste Components

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Caption: Functional roles of components in an **Acid Violet 90** print paste.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. hztia.com [hztia.com]
- 3. Skyacido® Acid Violet 90 - Buy acid dyes violet 90 for nylon, acid dyes violet 90 for silk, acid dyes cas no .6408-29-3 Product on TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 4. Acid Violet 90 Manufacturer, Supplier, Wholesaler and Exporter | Pepagora [pepagora.com]
- 5. Acid Violet 90 Manufacturer, Supplier, Wholesaler and Exporter | Pepagora [pepagora.com]
- 6. Research on Acid Dye Printing Process - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 7. Environmental Impact of Textile Materials: Challenges in Fiber–Dye Chemistry and Implication of Microbial Biodegradation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Dytex Industries [dytexgroup.com]
- 9. Industrial acid printing workflow for high-stretch synthetic fabrics [textiletoday.com.bd]
- 10. autumnchem.com [autumnchem.com]
- 11. Nylon Acid Dye Printing Process - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 12. Printing and Painting on Silk using Acid Dyes - Acid Dye Painting [georgeweil.com]
- 13. Printing with synthetic dyes – Textile colouration and finishes [ebooks.inflibnet.ac.in]
- 14. researchgate.net [researchgate.net]
- 15. Digital Water/Aqueous Based Acid Dye Ink, Silk Nylon Wool Fabrics Printing Inks [hongsamdigital.com]
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